

# 4-methylbenzenethiol physical and chemical properties

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## Compound of Interest

Compound Name: 4-Methylbenzenethiol

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An In-depth Technical Guide to the Physical and Chemical Properties of **4-Methylbenzenethiol**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Methylbenzenethiol**, also known as p-thiocresol or p-toluenethiol, is an organosulfur compound with the chemical formula  $\text{CH}_3\text{C}_6\text{H}_4\text{SH}$ . It is a crucial intermediate in the synthesis of various organic compounds, finding applications in pharmaceuticals, dyes, and materials science. This document provides a comprehensive overview of the physical and chemical properties of **4-methylbenzenethiol**, including detailed experimental protocols for its key reactions and visualizations of its chemical behavior.

## Physical and Chemical Properties

**4-Methylbenzenethiol** is a white crystalline solid characterized by a strong, unpleasant odor. It is sparingly soluble in water but shows good solubility in organic solvents such as ethanol, ether, chloroform, and methanol.<sup>[1][2][3][4]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **4-methylbenzenethiol** are summarized in the table below for easy reference.

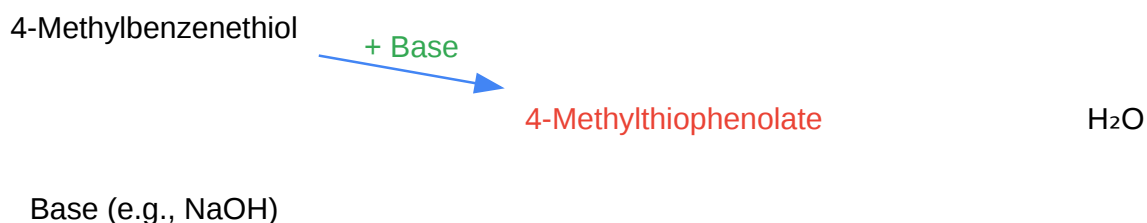
Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> S	[5]
Molecular Weight	124.21 g/mol	[5]
CAS Number	106-45-6	[5]
Appearance	White leaflets or crystalline solid	[5]
Odor	Strong, unpleasant, stench	[5]
Melting Point	41-44 °C	[5]
Boiling Point	195 °C (at 760 mmHg)	[5]
Density	1.022 g/cm <sup>3</sup>	[4]
Vapor Pressure	0.8 mmHg at 25 °C; 10 mmHg at 71 °C	[5]
Flash Point	68 °C (closed cup)	
Solubility	Insoluble in water; soluble in alcohol, ether, chloroform, and methanol.	[3][4][5]
pKa	6.82 at 25 °C	[5][6]
InChI Key	WLHCBQAPPJAUW-UHFFFAOYSA-N	[5]
SMILES	Cc1ccc(S)cc1	[5]

## Chemical Reactivity and Applications

The chemistry of **4-methylbenzenethiol** is dominated by the reactivity of the thiol (-SH) group. The sulfur atom is nucleophilic, and the S-H bond is acidic, making it susceptible to a range of chemical transformations.

## Acidity and Thiolate Formation

With a pKa of approximately 6.82, the thiol proton of **4-methylbenzenethiol** is significantly more acidic than the corresponding proton in p-cresol (the oxygen analogue).[5][6] This allows for easy deprotonation by bases to form the corresponding thiolate anion. The thiolate is a potent nucleophile and is central to many of the reactions of **4-methylbenzenethiol**.



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**Figure 1:** Deprotonation of **4-methylbenzenethiol** to form the thiolate anion.

## S-Alkylation

The 4-methylthiophenolate anion readily participates in nucleophilic substitution reactions (typically S<sub>N</sub>2) with alkyl halides to form thioethers (sulfides).[3] This is a common and efficient method for forming carbon-sulfur bonds.

## Oxidation to Disulfide

Mild oxidizing agents, such as iodine (I<sub>2</sub>) or hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), can oxidize **4-methylbenzenethiol** to its corresponding disulfide, bis(4-methylphenyl) disulfide.[4][7] This oxidative coupling is a characteristic reaction of thiols.

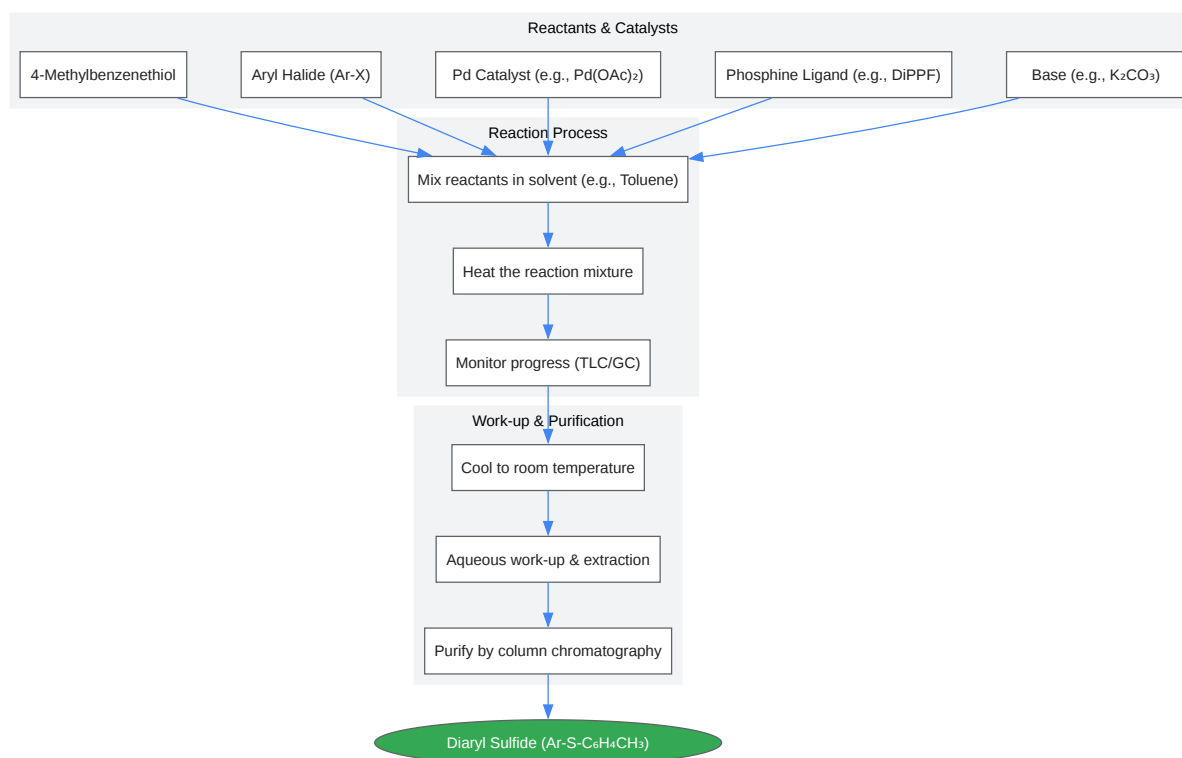


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**Figure 2:** Oxidation of **4-methylbenzenethiol** to bis(4-methylphenyl) disulfide.

## Palladium-Catalyzed Cross-Coupling

**4-Methylbenzenethiol** is a valuable substrate in modern synthetic chemistry, particularly in palladium-catalyzed cross-coupling reactions to form diaryl sulfides. In these reactions, the thiol is coupled with an aryl halide in the presence of a palladium catalyst, a phosphine ligand, and a base. This methodology has broad substrate scope and functional group tolerance.<sup>[2][8]</sup>



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**Figure 3:** Experimental workflow for Palladium-catalyzed synthesis of diaryl sulfides.

## Experimental Protocols

The following are representative experimental protocols for key reactions involving **4-methylbenzenethiol**. These are generalized procedures and may require optimization for specific substrates and scales.

### Synthesis of bis(4-methylphenyl) disulfide via Oxidation

This protocol describes the oxidation of **4-methylbenzenethiol** to its disulfide using hydrogen peroxide as a mild and environmentally benign oxidant, catalyzed by iodine.

- Materials:
  - **4-Methylbenzenethiol**
  - 30% Hydrogen peroxide ( $\text{H}_2\text{O}_2$ )
  - Iodine ( $\text{I}_2$ )
  - Ethyl acetate
  - Saturated sodium thiosulfate solution
  - Brine
  - Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Procedure:
  - To a solution of **4-methylbenzenethiol** (1.0 mmol) in ethyl acetate (10 mL), add a catalytic amount of iodine (0.1 mmol).
  - To this mixture, add 30% hydrogen peroxide (1.1 mmol) dropwise at room temperature.
  - Stir the reaction mixture at room temperature and monitor its progress using thin-layer chromatography (TLC).
  - Upon completion, quench the reaction by adding saturated sodium thiosulfate solution to remove any excess iodine.

- Separate the organic layer, wash with brine, dry over anhydrous  $\text{MgSO}_4$ , and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- If necessary, purify the crude product by recrystallization or column chromatography to obtain pure bis(4-methylphenyl) disulfide.<sup>[4][7]</sup>

## Palladium-Catalyzed Synthesis of 4-Methylphenyl Phenyl Sulfide

This protocol is based on the general method for palladium-catalyzed cross-coupling of thiols with aryl halides developed by Murata and Buchwald.<sup>[2][8]</sup>

- Materials:
  - **4-Methylbenzenethiol**
  - Iodobenzene (or another aryl halide)
  - Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
  - 1,1'-Bis(diisopropylphosphino)ferrocene (DiPPF)
  - Potassium carbonate ( $\text{K}_2\text{CO}_3$ ) or another suitable base
  - Anhydrous toluene
- Procedure:
  - In an oven-dried Schlenk tube under an inert atmosphere (e.g., argon), combine  $\text{Pd}(\text{OAc})_2$  (2 mol%), DiPPF (4 mol%), and the base (e.g.,  $\text{K}_2\text{CO}_3$ , 2.0 mmol).
  - Add anhydrous toluene, followed by **4-methylbenzenethiol** (1.2 mmol) and the aryl halide (e.g., iodobenzene, 1.0 mmol).
  - Seal the tube and heat the reaction mixture at the appropriate temperature (e.g., 100 °C) for the required time (typically 12-24 hours).

- Monitor the reaction by TLC or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired diaryl sulfide.

## Safety and Handling

**4-Methylbenzenethiol** is a hazardous substance and should be handled with appropriate safety precautions. It is toxic if swallowed, harmful in contact with skin, and can cause skin and serious eye irritation. Handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn. Store in a cool, dry, well-ventilated area away from oxidizing agents.

## Conclusion

**4-Methylbenzenethiol** is a versatile chemical building block with a rich and well-defined chemistry centered on its thiol group. Its physical and chemical properties make it a valuable reagent in a wide array of synthetic applications, from the straightforward formation of thioethers and disulfides to its use in advanced palladium-catalyzed cross-coupling reactions. A thorough understanding of its properties, reactivity, and safe handling procedures is essential for its effective use in research and development.

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## References

- 1. benchchem.com [benchchem.com]
- 2. A general and efficient method for the palladium-catalyzed cross-coupling of thiols and secondary phosphines [organic-chemistry.org]
- 3. jmaterenviromsci.com [jmaterenviromsci.com]
- 4. Disulfide, bis(4-methylphenyl) | C<sub>14</sub>H<sub>14</sub>S<sub>2</sub> | CID 66027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Methylbenzenethiol | C<sub>7</sub>H<sub>8</sub>S | CID 7811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. mVOC 4.0 [bioinformatics.charite.de]
- 7. Disulfide, bis(4-methylphenyl) [webbook.nist.gov]
- 8. researchgate.net [researchgate.net]
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